

2-Hydrazino-4-methylquinoline: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydrazino-4-methylquinoline

Cat. No.: B188251

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical properties, synthesis, and potential biological activities of **2-Hydrazino-4-methylquinoline**. The information is compiled from available scientific literature and chemical databases, offering a valuable resource for researchers in medicinal chemistry and drug discovery.

Chemical and Physical Properties

2-Hydrazino-4-methylquinoline, with the IUPAC name (4-methylquinolin-2-yl)hydrazine, is a heterocyclic organic compound. Its structure consists of a quinoline core substituted with a hydrazine group at the 2-position and a methyl group at the 4-position. While comprehensive experimental data on its physical properties are not readily available in the public domain, computed properties and data for related compounds provide some insights.

Table 1: General and Computed Properties of **2-Hydrazino-4-methylquinoline**

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ N ₃	PubChem[1]
Molecular Weight	173.21 g/mol	PubChem[1]
IUPAC Name	(4-methylquinolin-2-yl)hydrazine	PubChem[1]
CAS Number	21703-52-6	PubChem[1]
Topological Polar Surface Area	50.9 Å ²	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	1	PubChem[1]

Note: Experimental values for melting point, boiling point, and solubility are not available in the cited literature.

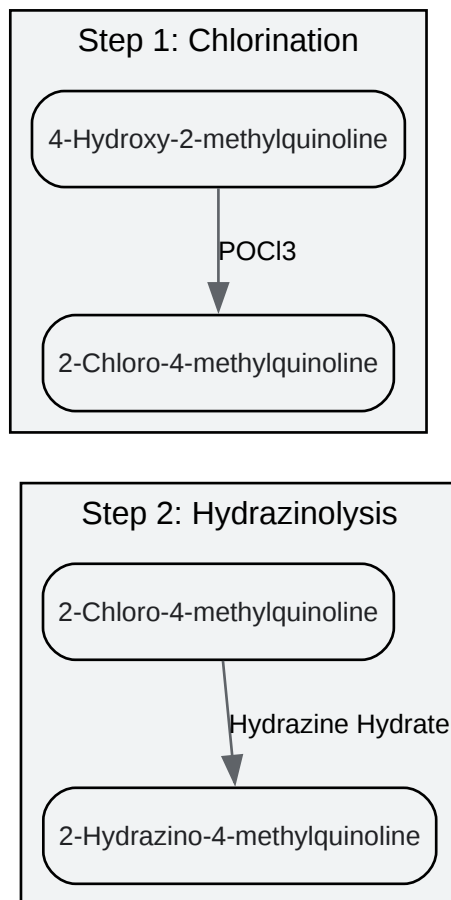
Synthesis and Reactivity

The synthesis of **2-Hydrazino-4-methylquinoline** typically proceeds via the nucleophilic substitution of a suitable precursor, 2-chloro-4-methylquinoline, with hydrazine hydrate.

General Synthesis Workflow

The following diagram illustrates the general two-step synthesis process, starting from 4-hydroxy-2-methylquinoline.

General Synthesis of 2-Hydrazino-4-methylquinoline



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*General synthesis workflow for **2-Hydrazino-4-methylquinoline**.*

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-Hydrazino-4-methylquinoline** is not explicitly available, the following procedures for the synthesis of the precursor and a general method for hydrazinolysis of chloroquinolines can be adapted.

Protocol 1: Synthesis of 2-Chloro-4-methylquinoline from 4-Hydroxy-2-methylquinoline

This procedure is based on general methods for the chlorination of hydroxyquinolines.

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a stirring mechanism, place 4-hydroxy-2-methylquinoline.

- **Reagent Addition:** Slowly add phosphorus oxychloride (POCl_3) to the flask. The reaction is typically performed in excess POCl_3 , which also acts as the solvent.
- **Reaction Conditions:** Heat the mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** After completion, cool the reaction mixture and carefully pour it onto crushed ice. This will hydrolyze the excess POCl_3 .
- **Neutralization and Extraction:** Neutralize the acidic solution with a base, such as sodium bicarbonate or sodium hydroxide, until the solution is basic. Extract the aqueous layer with a suitable organic solvent (e.g., chloroform or ethyl acetate).
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by column chromatography or recrystallization to yield 2-chloro-4-methylquinoline.

Protocol 2: Synthesis of **2-Hydrazino-4-methylquinoline** from 2-Chloro-4-methylquinoline

This protocol is a general method for the hydrazinolysis of 2-chloroquinolines.^{[2][3]}

- **Reaction Setup:** Dissolve 2-chloro-4-methylquinoline in a suitable solvent, such as ethanol or benzene, in a round-bottom flask equipped with a reflux condenser.^{[2][3]}
- **Reagent Addition:** Add an excess of hydrazine hydrate to the solution.
- **Reaction Conditions:** Heat the reaction mixture to reflux for several hours.^[2] The reaction progress can be monitored by TLC.
- **Workup:** After the reaction is complete, cool the mixture. If a precipitate forms, it can be collected by filtration. Otherwise, the solvent is removed under reduced pressure.
- **Purification:** The crude product is then washed with water and can be purified by recrystallization from a suitable solvent like ethanol to afford **2-Hydrazino-4-methylquinoline**.^[2]

Reactivity

The hydrazine moiety in **2-Hydrazino-4-methylquinoline** is a versatile functional group for further chemical transformations. For instance, it readily reacts with carbonyl compounds, such as ethylacetoacetate, to form hydrazones, which can then undergo cyclization to yield pyrazole derivatives.^[4]

Spectral Data

Detailed experimental spectral data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **2-Hydrazino-4-methylquinoline** are not available in the reviewed literature. Characterization is often performed on its derivatives. For reference, predicted mass spectrometry data is available.

Table 2: Predicted Mass Spectrometry Data for **2-Hydrazino-4-methylquinoline**

Adduct	m/z
[M+H] ⁺	174.10257
[M+Na] ⁺	196.08451
[M-H] ⁻	172.08801

Source: PubChemLite

Biological Activity and Potential Mechanisms of Action

While specific biological studies on **2-Hydrazino-4-methylquinoline** are limited, the broader class of quinoline-hydrazine and quinoline-hydrazone derivatives has demonstrated significant potential as anticancer and antimicrobial agents.^{[5][6]}

Anticancer Activity

Quinoline-hydrazone derivatives have been reported to exhibit cytotoxic effects against various cancer cell lines.^{[5][7][8]} The proposed mechanisms of action are diverse and include:

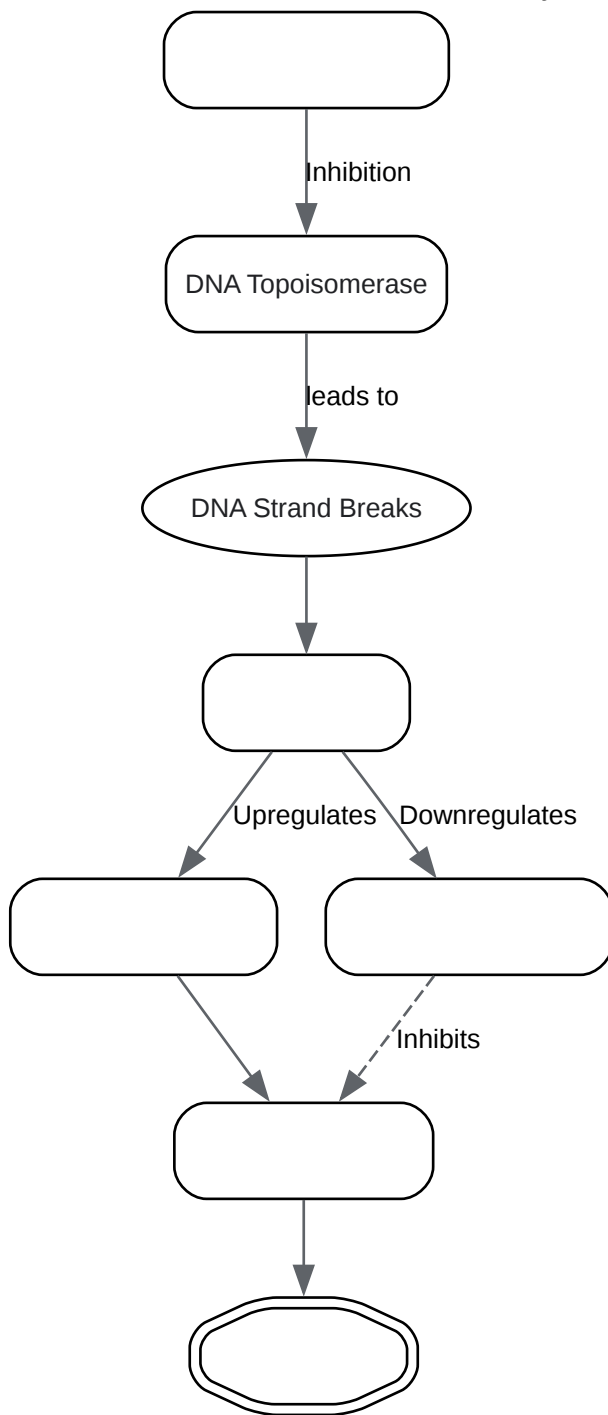
- **DNA Topoisomerase Inhibition:** Some quinoline derivatives can intercalate into DNA and inhibit the activity of topoisomerase I and II, enzymes crucial for DNA replication and repair.

This leads to DNA damage and ultimately apoptosis.[9]

- Cell Cycle Arrest: These compounds can induce cell cycle arrest at different phases (e.g., G0/G1, G2/M), preventing cancer cell proliferation.[5][6]
- Induction of Apoptosis: Many quinoline-hydrazones trigger programmed cell death (apoptosis) in cancer cells.[6]
- Kinase Inhibition: Inhibition of various protein kinases involved in cancer cell signaling pathways is another potential mechanism.

The following diagram illustrates a representative signaling pathway for the anticancer activity of quinoline-hydrazone derivatives, focusing on DNA damage and apoptosis induction.

Representative Anticancer Mechanism of Quinoline-Hydrazone Derivatives

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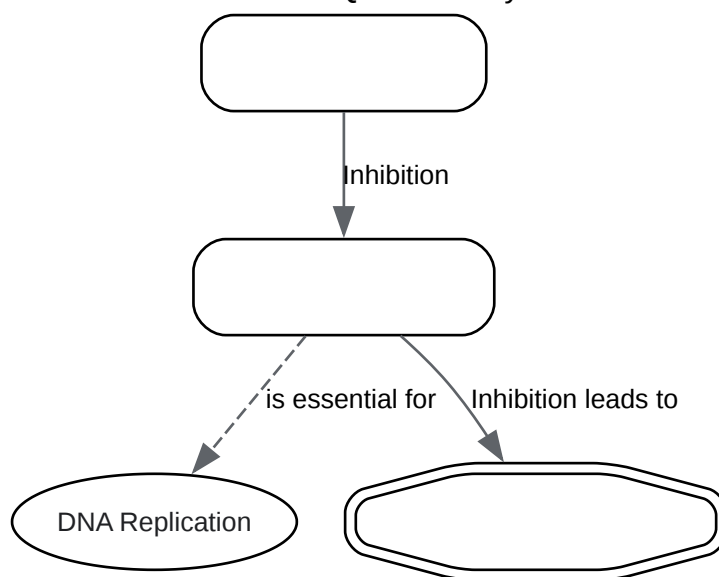
Representative anticancer signaling pathway for quinoline-hydrazone derivatives.

Antimicrobial Activity

Quinoline-hydrazone derivatives have also shown promise as antimicrobial agents against a range of bacteria and fungi.[4][10] A key mechanism of their antibacterial action is the inhibition of DNA gyrase, a type II topoisomerase essential for bacterial DNA replication.[1][4]

The following diagram depicts the mechanism of action of quinoline-hydrazone derivatives as DNA gyrase inhibitors.

Antimicrobial Mechanism of Quinoline-Hydrazone Derivatives



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- To cite this document: BenchChem. [2-Hydrazino-4-methylquinoline: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b188251#2-hydrazino-4-methylquinoline-chemical-properties]

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